

# Essential Safety and Handling Protocols for Iridium

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## Compound of Interest

Compound Name: Irium

Cat. No.: B8735936

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Disclaimer: Initial searches for a substance named "**Irium**" did not yield a recognized chemical compound. The following safety and handling information is for the chemical element Iridium (Ir), a dense, silvery-white transition metal. It is presumed that "**Irium**" was a misspelling of Iridium.

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling Iridium in a laboratory setting. It includes detailed operational procedures and disposal plans to ensure the safe management of this substance.

## Physical and Chemical Properties of Iridium

The following table summarizes the key physical and chemical properties of Iridium.

Property	Value
CAS Number	7439-88-5[1][2]
Molecular Formula	Ir[1][3]
Molecular Weight	192.22 g/mol [1][3]
Appearance	Solid, light grey or silvery-white powder or pieces[3][4]
Melting Point	2450 °C (4442 °F)[2][3][4][5]
Boiling Point	4130 °C (7466 °F)[2][3]
Density	22.65 g/cm <sup>3</sup> [4][5]
Solubility	Insoluble in water[2][4][5]

## Hazard Identification and Personal Protective Equipment (PPE)

Iridium, particularly in its powdered form, is classified as a flammable solid and can cause serious eye irritation.[1] It may also be harmful if inhaled or absorbed through the skin, potentially causing respiratory tract and skin irritation.[3] The radioactive isotope, Iridium-192, presents additional radiological hazards that require specialized handling and shielding.[6][7]

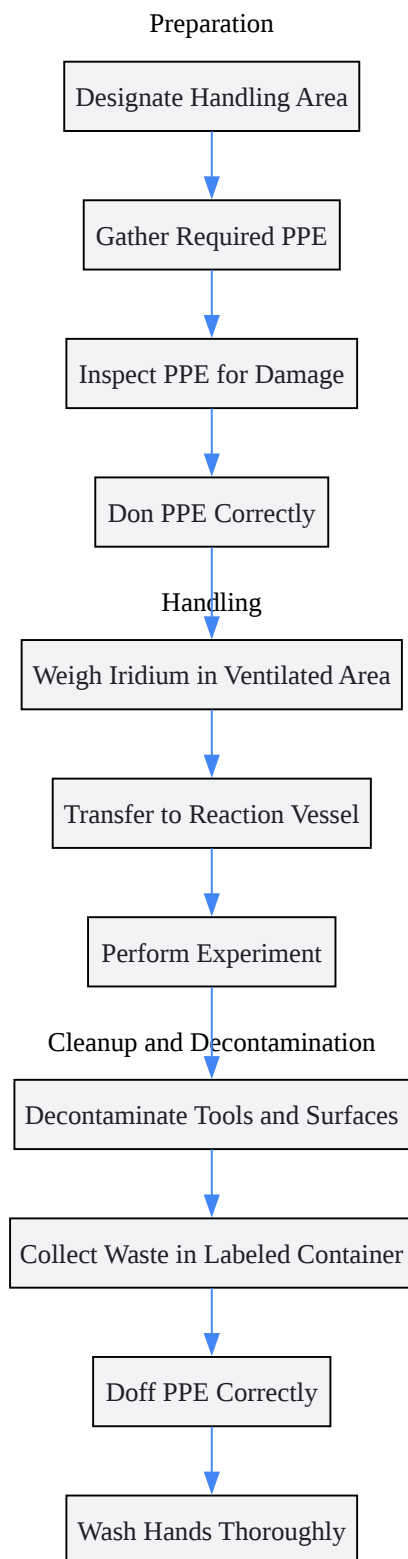
## Recommended Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling Iridium powder.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Goggles or Full-Face Shield	Chemical splash goggles are necessary to protect from liquid hazards. A face shield provides additional protection, especially when handling larger quantities or when there is a significant splash risk.[8]
Hand Protection	Chemical-Resistant Gloves	Thick nitrile gloves are recommended for corrosive chemicals. Always inspect gloves for damage before use and use proper removal techniques to avoid skin contact.[1][8]
Body Protection	Laboratory Coat	A long-sleeved lab coat should be worn to prevent skin exposure to chemical splashes.[8]
Respiratory Protection	Respirator	Use a NIOSH (US) or CEN (EU) approved respirator when working with Iridium powder, especially in areas with inadequate ventilation, to prevent inhalation of dust.[1][8] A full-face supplied air respirator may be necessary in some situations.[1]
Footwear	Closed-Toe Shoes	To prevent foot injuries from spills or dropped objects.[8]

## Operational Plan: Handling Iridium in a Laboratory Setting

Adherence to a strict operational plan is crucial for the safe handling of Iridium. The following workflow provides a step-by-step guide for laboratory personnel.



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Diagram: Workflow for Handling Iridium.

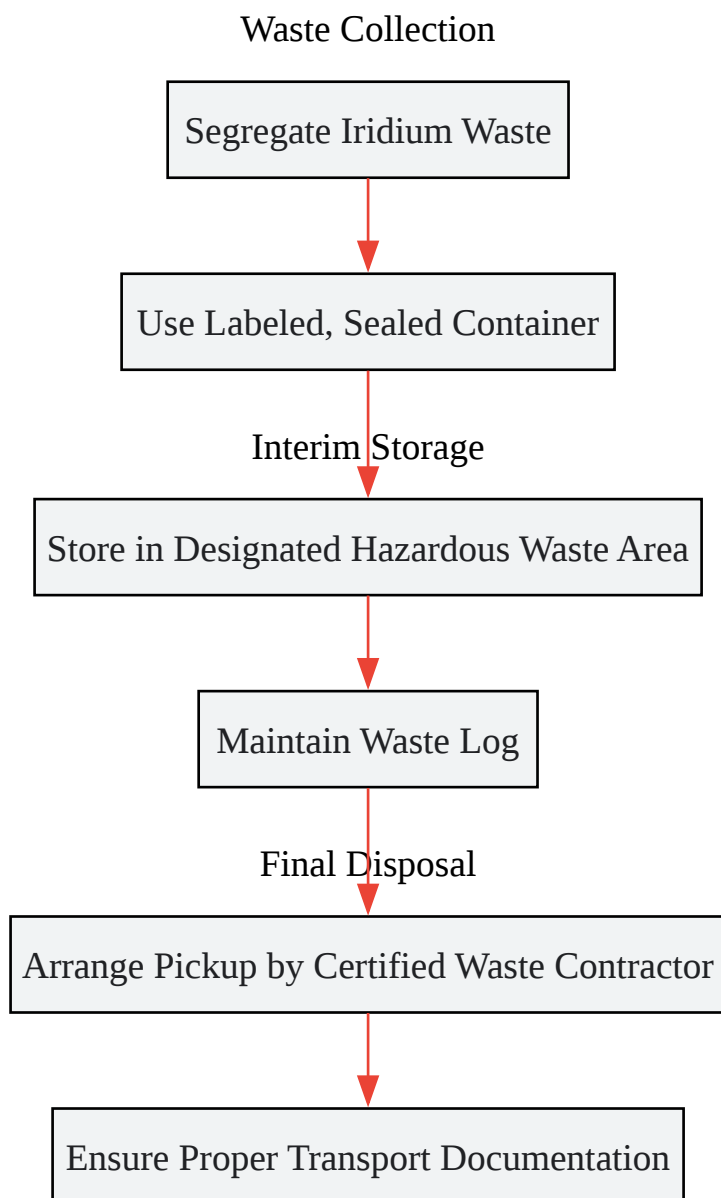
## Experimental Protocol for Handling Iridium Powder

- Preparation:
  - Designate a specific area for handling Iridium, preferably within a fume hood or a well-ventilated space.
  - Ensure an eyewash station and safety shower are readily accessible.
  - Gather and inspect all necessary PPE as outlined in the table above. Don the PPE in the correct order.
- Handling:
  - Avoid the formation of dust and aerosols.[3]
  - Weigh and transfer Iridium powder within a ventilated enclosure to minimize inhalation risk.
  - Keep Iridium away from heat, sparks, open flames, and other ignition sources.[1] No smoking in the handling area.[3]
  - Take measures to prevent the build-up of electrostatic charge.[3]
  - Avoid contact with skin and eyes.[3]
- In Case of Exposure:
  - Eyes: Immediately rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing. Seek medical attention.[1]
  - Skin: Wash the affected area well with soap and water. Remove any contaminated clothing.[6]

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician.  
[\[3\]](#)

## Disposal Plan for Iridium Waste

Proper disposal of Iridium waste is critical to prevent environmental contamination and ensure regulatory compliance.



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Diagram: Iridium Waste Disposal Workflow.

## Step-by-Step Disposal Procedure

- Segregation and Collection:
  - Do not mix Iridium waste with other waste streams.

- Collect all Iridium-contaminated materials (e.g., gloves, wipes, disposable labware) in a dedicated, puncture-proof, and sealable container.
- Clearly label the container as "Hazardous Waste: Iridium" and include the date.
- Storage:
  - Store the sealed waste container in a designated and secure hazardous waste accumulation area.
  - This area should be well-ventilated and away from incompatible materials such as strong oxidizing agents, halogens, and certain metals like lead and zinc.[3]
- Disposal:
  - Iridium waste must be disposed of in accordance with local, state, and federal regulations. [4]
  - Arrange for the collection and disposal of the waste through a certified hazardous waste management company.
  - For the radioactive isotope Iridium-192, disposal must be handled by personnel licensed for the transport of radioactive materials and in consultation with the relevant radiological regulatory body.[7]

**Note on Signaling Pathways:** The user's request mentioned diagrams for signaling pathways. This is typically relevant for biologically active molecules. Iridium is a metallic element and is not known to be involved in biological signaling pathways. Therefore, a signaling pathway diagram is not applicable in this context.

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